

S-Adenosyl-L-methionine tosylate's involvement in gene expression regulation

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Compound of Interest

Compound Name: *S-Adenosyl-L-methionine tosylate*

Cat. No.: B15564668

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This technical guide provides a comprehensive overview of S-Adenosyl-L-methionine (SAME) tosylate's pivotal role in the regulation of gene expression. SAME, a naturally occurring molecule found in all living cells, is the principal methyl group donor in a variety of crucial biochemical reactions, including the methylation of DNA and histones. These epigenetic modifications are fundamental to the control of gene expression and have profound implications for normal cellular function, development, and disease. The tosylate salt of SAME is a stabilized form commonly used in research and clinical settings.

Core Mechanism: SAME as the Universal Methyl Donor

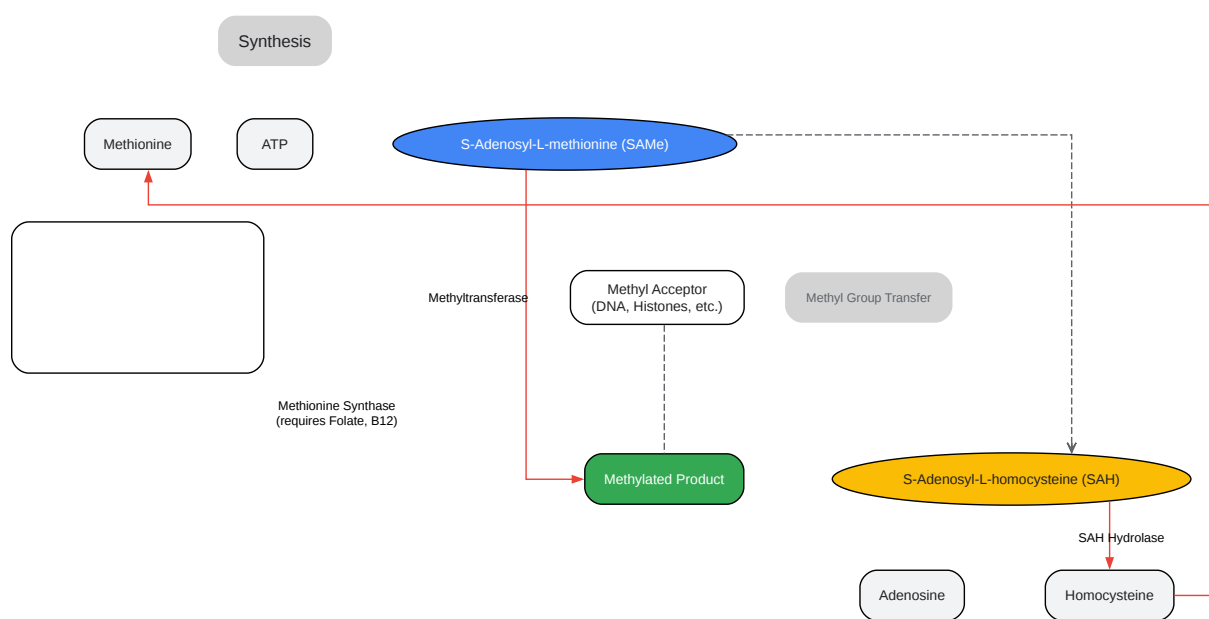
S-Adenosyl-L-methionine is synthesized from methionine and adenosine triphosphate (ATP) in a reaction catalyzed by the enzyme methionine adenosyltransferase (MAT). The unique chemical structure of SAME, particularly the reactive methyl group attached to a sulfonium ion, makes it an exceptionally potent methyl donor.

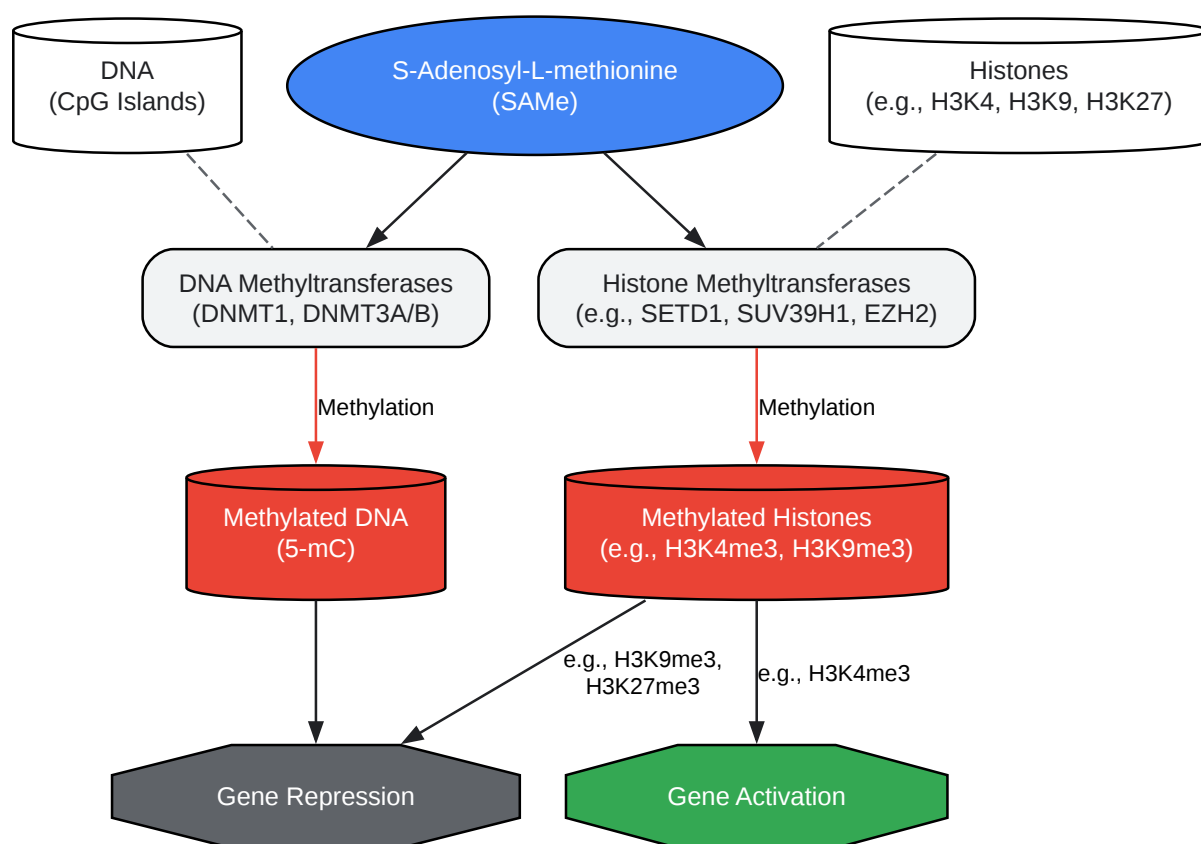
The transfer of this methyl group to various substrates, including DNA, RNA, proteins (such as histones), and lipids, is catalyzed by a large family of enzymes known as methyltransferases. Following the donation of its methyl group, SAME is converted to S-adenosyl-L-homocysteine

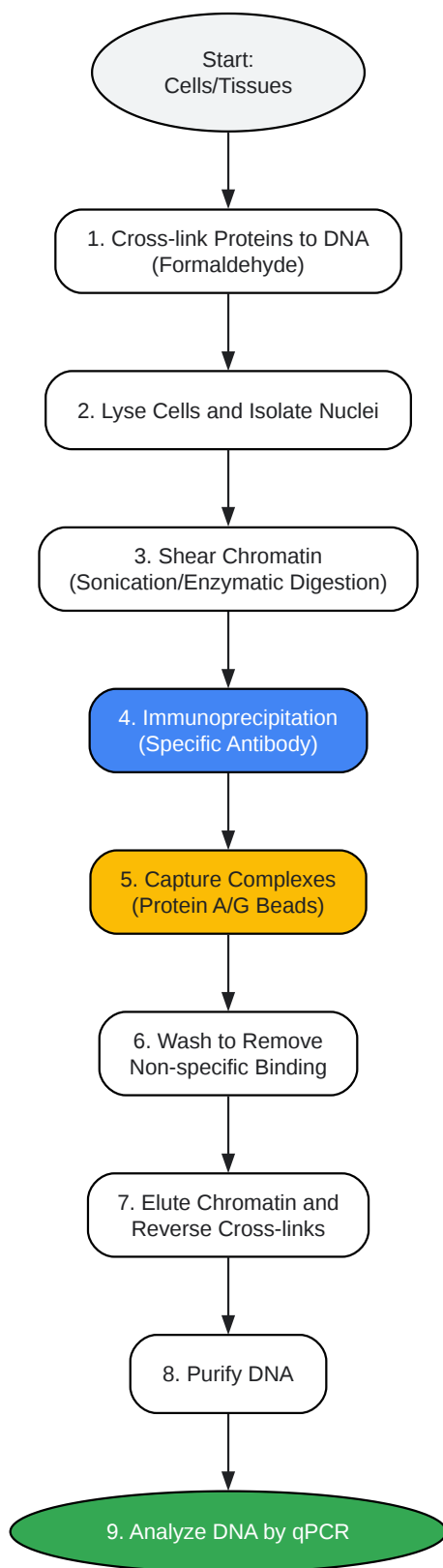
(SAH). The ratio of SAdMe to SAH is a critical determinant of cellular methylation potential, with a higher ratio favoring methylation reactions.

The Methionine Cycle

The regeneration of SAdMe is accomplished through the methionine cycle. SAH is hydrolyzed to homocysteine and adenosine by SAH hydrolase. Homocysteine can then be remethylated to methionine, a reaction that requires folate (vitamin B9) and cobalamin (vitamin B12) as cofactors. This newly synthesized methionine can then be converted back into SAdMe, thus completing the cycle. This cyclical pathway ensures a continuous supply of SAdMe for essential methylation reactions.







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